

Application Notes and Protocols: 2,2-Dimethyloxetane in Organic Synthesis

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Compound of Interest

Compound Name: 2,2-Dimethyloxetane

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **2,2-dimethyloxetane** as a versatile building block in organic synthesis. The unique properties of its strained four-membered ring make it a valuable synthon for the introduction of specific structural motifs in complex molecules, particularly in the field of medicinal chemistry.

Introduction

2,2-Dimethyloxetane is a four-membered cyclic ether characterized by a gem-dimethyl group at the C2 position. The significant ring strain of the oxetane ring, estimated to be around 25-26 kcal/mol, is the primary driver of its reactivity.^[1] This inherent strain allows for facile ring-opening reactions under various conditions, making **2,2-dimethyloxetane** an excellent precursor for the synthesis of 1,3-difunctionalized compounds and for introducing the sterically demanding 3,3-dimethyl-3-hydroxypropyl moiety into target molecules.

Key Applications in Organic Synthesis

The utility of **2,2-dimethyloxetane** spans several areas of chemical synthesis, from the construction of complex molecules to materials science.

- **Medicinal Chemistry:** The oxetane motif is increasingly utilized in drug discovery to improve the physicochemical properties of drug candidates.^{[2][3]} Incorporating the **2,2-dimethyloxetane** moiety can enhance aqueous solubility, metabolic stability, and

lipophilicity, while also introducing conformational rigidity.[1][3][4][5] It often serves as a polar and stable isosteric replacement for gem-dimethyl or carbonyl groups.[2][5]

- **Building Block for Complex Molecules:** As a synthon, it provides a reliable method for introducing a quaternary center and a primary alcohol, separated by a three-carbon chain, through nucleophilic ring-opening.[1]
- **Polymer Chemistry:** **2,2-dimethyloxetane** can undergo cationic ring-opening polymerization (CROP) to produce polyethers with unique properties.[1]
- **Materials Science:** Its rapid ring-opening upon photoinitiation makes it a valuable component in UV-curable formulations for coatings and adhesives, contributing to fast curing speeds.[1]

Physicochemical and Spectroscopic Data

A summary of the key properties of **2,2-dimethyloxetane** is provided below for easy reference.

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ O	[6]
Molecular Weight	86.13 g/mol	[6]
CAS Number	6245-99-4	[6]
Density	0.857 g/cm ³	[7]
Boiling Point	67.9 °C at 760 mmHg	[7]
Refractive Index	1.407	[7]
LogP	1.18530	[7]
SMILES	CC1(CCO1)C	[6]
InChIKey	XHYFCIYCSYEDCP-UHFFFAOYSA-N	[6]

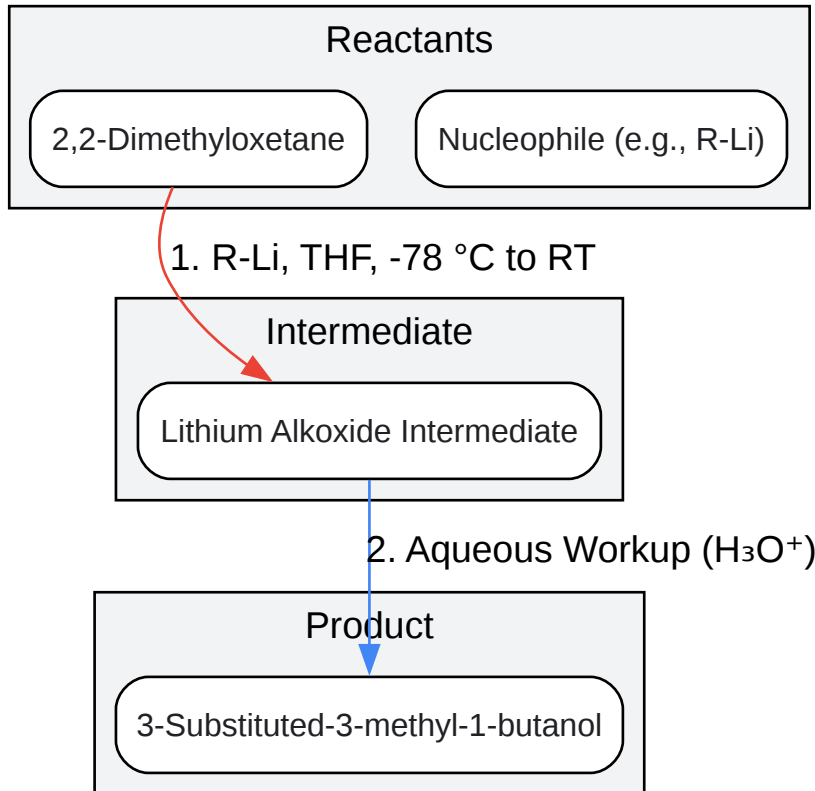
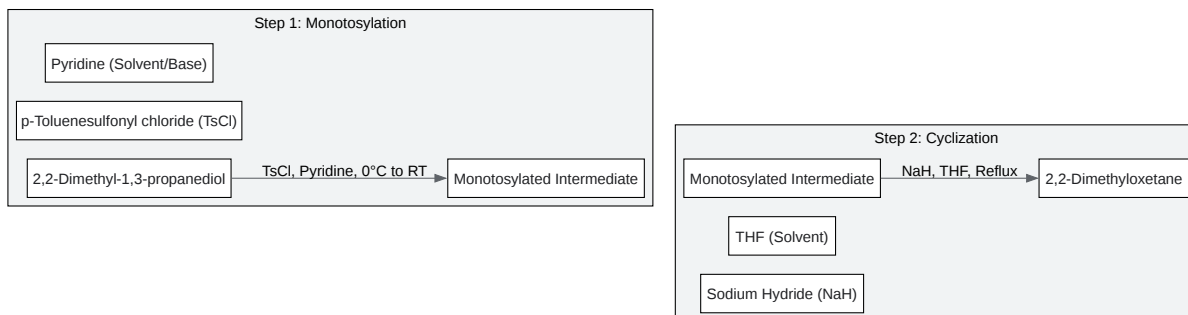
Experimental Protocols

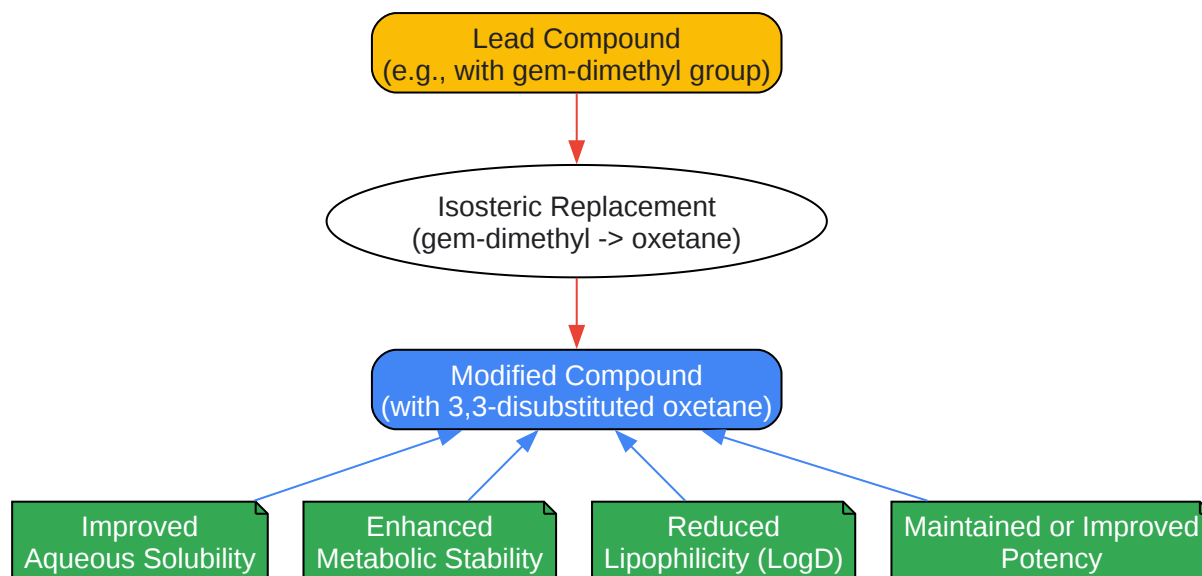
The following protocols provide detailed methodologies for the synthesis of **2,2-dimethyloxetane** and its subsequent use in a typical ring-opening reaction.

Protocol 1: Synthesis of **2,2-Dimethyloxetane** via Intramolecular Williamson Etherification

This protocol describes the synthesis of **2,2-dimethyloxetane** from 2,2-dimethyl-1,3-propanediol, a method that involves monotosylation followed by base-induced cyclization.^[1]

Workflow Diagram:





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